

Jak-IN-5: A Technical Guide for Immunology and Inflammation Research

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Compound of Interest

Compound Name: *Jak-IN-5*

Cat. No.: *B8103325*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth technical overview of **Jak-IN-5**, a potent, irreversible pan-Janus kinase (JAK) inhibitor utilized in immunology and inflammation research. It covers the compound's mechanism of action, biochemical activity, and detailed protocols for its application in relevant in vitro and in vivo experimental models.

Introduction to Jak-IN-5

Jak-IN-5 is a small molecule inhibitor that targets the Janus kinase family of enzymes (JAK1, JAK2, JAK3, and TYK2). These enzymes are critical mediators of cytokine signaling, which drives a vast array of processes in the immune system. The JAK-STAT (Signal Transducer and Activator of Transcription) pathway is a primary route through which cytokines, interferons, and growth factors transmit signals from the cell membrane to the nucleus to modulate gene expression. Dysregulation of this pathway is a hallmark of numerous autoimmune diseases and inflammatory conditions, making JAK inhibitors like **Jak-IN-5** valuable tools for both basic research and therapeutic development.

Jak-IN-5 functions as an irreversible, covalent inhibitor. It contains an electrophilic acrylamide "warhead" that forms a covalent bond with a specific non-catalytic cysteine residue located in the ATP-binding site of the JAK enzymes. This mode of action leads to sustained and potent inhibition of kinase activity.

Biochemical Activity and Selectivity

The inhibitory potency of **Jak-IN-5** is quantified by its half-maximal inhibitory concentration (IC50), which measures the concentration of the inhibitor required to reduce the activity of a specific enzyme by 50%. As a pan-JAK inhibitor, **Jak-IN-5** demonstrates activity across multiple JAK family members.

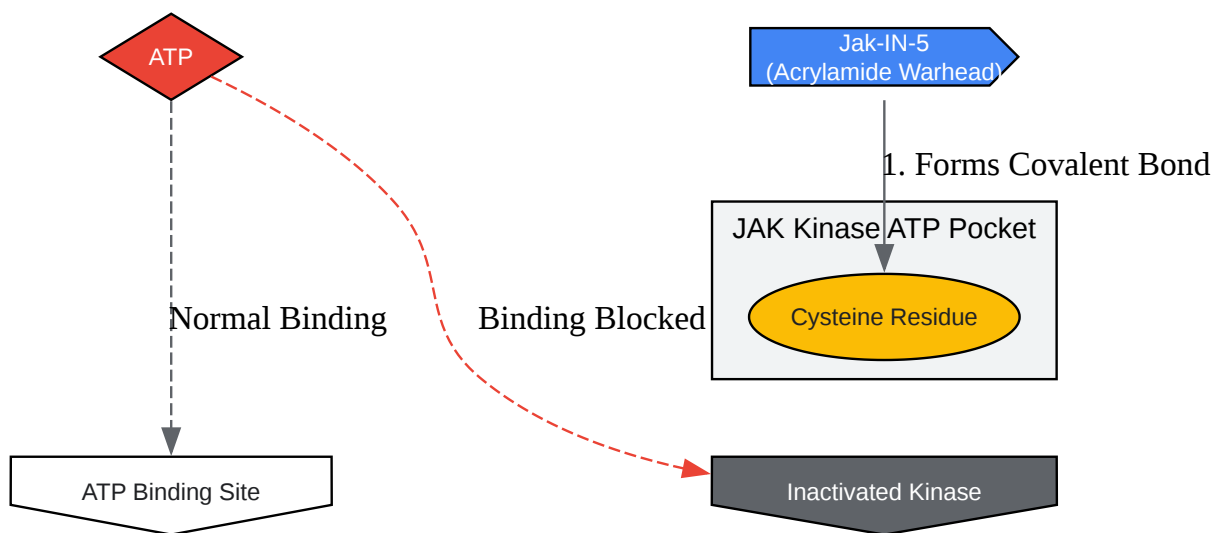
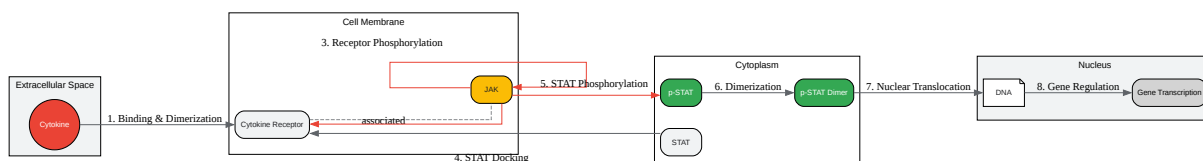
Kinase Target	IC50 (nM)
JAK1	3.2
JAK2	15.1
JAK3	1.3
TYK2	13.8

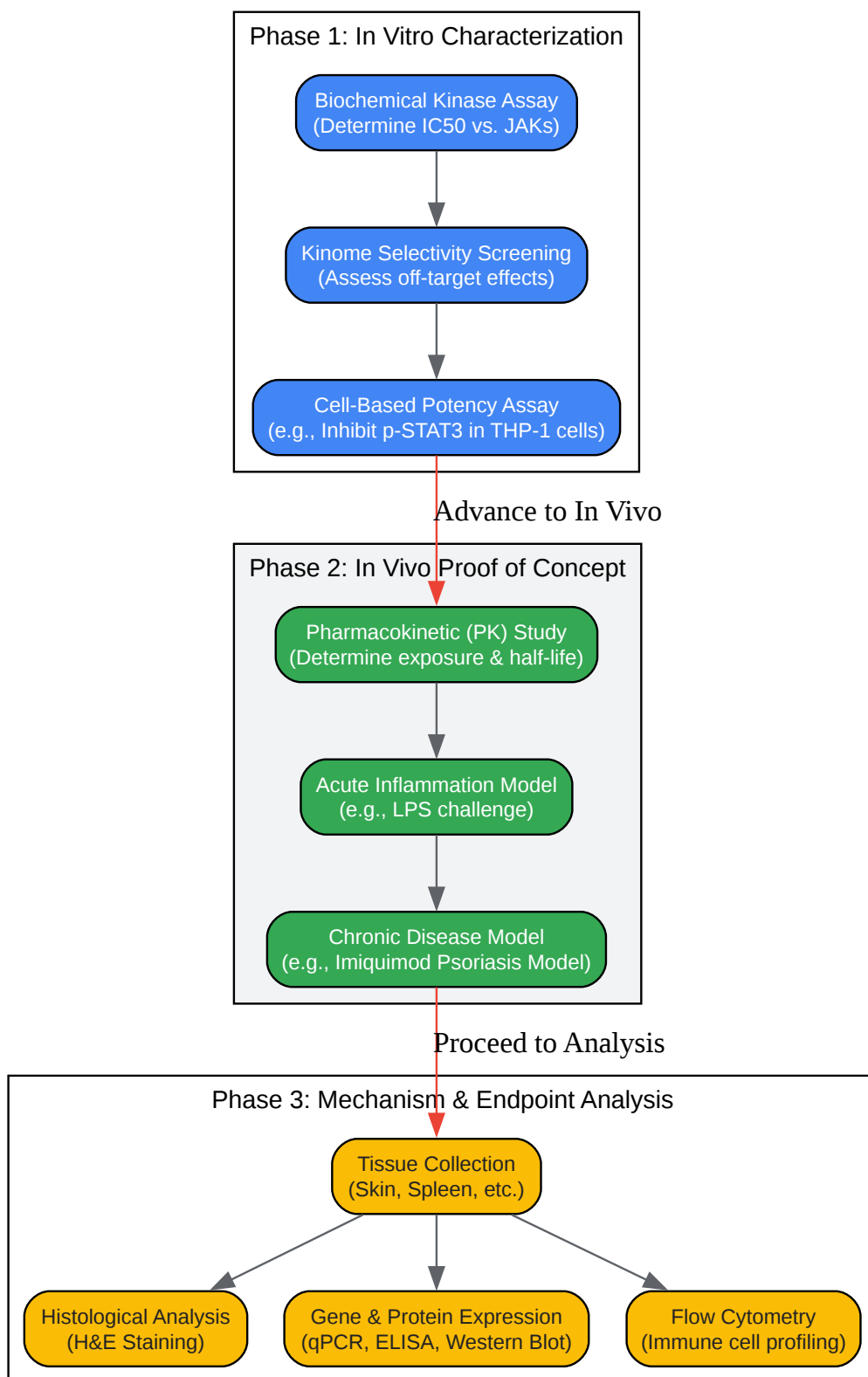
Note: Data is compiled from various vendor datasheets. Potency can vary slightly depending on the specific assay conditions.

Signaling Pathways and Mechanism of Action

The Canonical JAK-STAT Signaling Pathway

The JAK-STAT pathway is a rapid signal transduction cascade initiated by the binding of a cytokine to its corresponding receptor on the cell surface. This binding event dimerizes the receptor chains, bringing the associated JAKs into close proximity, allowing them to trans-phosphorylate and activate each other. The activated JAKs then phosphorylate tyrosine residues on the receptor's intracellular domain, creating docking sites for STAT proteins. Once recruited, STATs are themselves phosphorylated by the JAKs, causing them to dissociate, dimerize, and translocate to the nucleus, where they act as transcription factors to regulate the expression of target genes involved in inflammation and immunity.





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